

Handling and safety precautions for 2-Chloro-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 2-Chloro-5-methoxybenzoic acid

Cat. No.: B1581678

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Technical Support Center: 2-Chloro-5-methoxybenzoic Acid

Welcome to the technical support guide for **2-Chloro-5-methoxybenzoic acid** (CAS No. 6280-89-3). This resource is designed for researchers, scientists, and professionals in drug development, providing in-depth guidance on its safe handling and application. My aim is to equip you with the necessary knowledge to mitigate risks and troubleshoot common issues encountered during experimentation.

I. Core Safety Directives & Chemical Profile

2-Chloro-5-methoxybenzoic acid is a white to off-white crystalline solid.^[1] It is a versatile intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic drugs, as well as in the formulation of herbicides and pesticides.^[2] Understanding its chemical properties is paramount to its safe handling.

Property	Value	Source
Molecular Formula	$C_8H_7ClO_3$	[3]
Molecular Weight	186.59 g/mol	[3]
Melting Point	171-173 °C	[3]
Boiling Point	318.1 °C at 760 mmHg	[3]
Appearance	White to off-white crystalline powder	[1]
Solubility	Sparingly soluble in water (1.1 g/L at 25 °C)	[1]

II. Hazard Identification and Personal Protective Equipment (PPE)

This compound is classified as an irritant.[\[1\]](#)[\[4\]](#) It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[4\]](#) Therefore, adherence to proper safety protocols is non-negotiable.

Mandatory Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are essential.[\[5\]](#)
- Hand Protection: Wear protective gloves.[\[5\]](#)[\[6\]](#)
- Skin and Body Protection: A lab coat or other suitable protective clothing should be worn.[\[5\]](#)
- Respiratory Protection: In case of inadequate ventilation or when handling the powder, use a dust mask or respirator.

III. Troubleshooting Guide: Common Experimental Issues

This section addresses specific problems you might encounter during your work with **2-Chloro-5-methoxybenzoic acid**.

Scenario 1: Incomplete Dissolution in Aqueous Solutions

- Problem: You are preparing an aqueous solution, but the compound is not fully dissolving, leading to a cloudy suspension.
- Scientific Rationale: **2-Chloro-5-methoxybenzoic acid** is sparingly soluble in water.^[1] This is due to the presence of a nonpolar benzene ring and a relatively nonpolar chloro group, which dominate the polarity of the molecule over the more polar carboxylic acid and methoxy groups.
- Solution:
 - Utilize Organic Solvents: For reactions requiring solubilization, consider using polar organic solvents such as ethanol, methanol, or dimethyl sulfoxide (DMSO) where it exhibits better solubility.^[1]
 - Basification: To dissolve it in an aqueous medium, you can deprotonate the carboxylic acid group by adding a base (e.g., sodium hydroxide, potassium carbonate) to form the more soluble carboxylate salt. Titrate the pH carefully to achieve dissolution without unwanted side reactions.

Scenario 2: Unexpected Side Product Formation in a Reaction

- Problem: During a synthetic step, you observe the formation of an unexpected impurity, confirmed by TLC or LC-MS.
- Scientific Rationale: The presence of both an electron-withdrawing chlorine atom and an electron-donating methoxy group on the aromatic ring can influence its reactivity in electrophilic or nucleophilic substitution reactions. The carboxylic acid group can also participate in various reactions.
- Solution:
 - Temperature Control: Many organic reactions are highly sensitive to temperature. Ensure your reaction is maintained at the optimal temperature to favor the desired reaction pathway.

- Inert Atmosphere: If your reaction is sensitive to air or moisture, perform the reaction under an inert atmosphere (e.g., nitrogen or argon).
- Purification of Starting Material: Verify the purity of your **2-Chloro-5-methoxybenzoic acid**. Impurities in the starting material can lead to side reactions.

IV. Frequently Asked Questions (FAQs)

Q1: What are the immediate first aid measures in case of accidental exposure?

- A1:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6][7]
- Skin Contact: Wash off immediately with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.[8] Remove and wash contaminated clothing before reuse.[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[9][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Get medical attention.[11]

Q2: How should I properly store **2-Chloro-5-methoxybenzoic acid**?

- A2: Store in a tightly closed container in a dry and well-ventilated place.[11] The recommended storage temperature is room temperature, sealed in dry conditions.[3] Some suppliers may recommend refrigerated storage (0-8°C).[2] Always refer to the supplier's specific storage recommendations.

Q3: What is the correct procedure for disposing of waste containing this chemical?

- A3: Dispose of waste in accordance with local, state, and federal regulations. It should be disposed of by a licensed waste disposal company.[8] Do not allow the product to enter drains.

Q4: What should I do in the event of a small spill?

- A4: For a small spill, you should:
 - Ensure the area is well-ventilated.
 - Wear appropriate PPE (gloves, goggles, and respiratory protection).[1]
 - Sweep up the spilled solid and place it into a suitable, labeled container for disposal.[12]
 - Avoid creating dust.[12]
 - Clean the spill area with a suitable solvent and then wash with soap and water.

V. Spill Response Workflow

Here is a visual guide for handling a spill of **2-Chloro-5-methoxybenzoic acid**.



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Caption: Workflow for handling a **2-Chloro-5-methoxybenzoic acid** spill.

VI. References

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